

Application Notes & Protocols: Coomassie R-250 Staining

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Compound of Interest

Compound Name: *Brilliant Blue R*

CAS No.: 108066-47-3

Cat. No.: B034392

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Introduction

Coomassie **Brilliant Blue R-250** is a widely used anionic dye for the visualization of proteins separated by polyacrylamide gel electrophoresis (PAGE).[1] This method is favored for its relative simplicity and quantitative nature, making it a staple in protein analysis workflows.[1] The dye binds non-specifically to proteins, primarily through electrostatic interactions with basic amino acid residues and hydrophobic interactions.[2] This protocol provides a detailed, step-by-step procedure for Coomassie R-250 staining, enabling the detection of protein bands within a gel matrix. The detection limit for this method is typically in the range of 50 to 200 ng of protein per band.[1][3]

Data Presentation

The following table summarizes the compositions of the various solutions required for the Coomassie R-250 staining procedure. Researchers can select the formulation that best suits their specific application and available reagents.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocols

This section outlines the detailed methodology for performing Coomassie R-250 staining of polyacrylamide gels.

Materials:

- Polyacrylamide gel post-electrophoresis
- Staining trays (glass or polypropylene)[7]
- Orbital shaker or rocker[7]
- Coomassie **Brilliant Blue R-250** dye[7]
- Methanol[1]
- Glacial Acetic Acid[1]
- Deionized Water[7]

Procedure:

1. Gel Fixation:

- Following electrophoresis, carefully remove the gel from the cassette.

- For gels containing SDS, it is recommended to perform 2-3 washes with deionized water for 5 minutes each to remove excess SDS which can interfere with staining.[8][9] For gels run without SDS, a single water wash is sufficient.[8]
- Place the gel in a staining tray and add a sufficient volume of Fixative Solution to fully immerse the gel.
- Incubate for at least 30-60 minutes with gentle agitation on an orbital shaker.[2][6] For smaller proteins, a fixation step is crucial to prevent them from diffusing out of the gel.[1]

2. Staining:

- Decant the Fixative Solution.
- Add enough Coomassie R-250 Staining Solution to cover the gel.
- Incubate the gel in the staining solution for at least 1 to 4 hours at room temperature with gentle agitation.[8] The optimal staining time may vary depending on the thickness of the gel and the concentration of proteins. Protein bands should become visible within 3-5 minutes and reach maximum intensity within an hour.[8]

3. Destaining:

- Pour off the staining solution. The staining solution can often be reused, but it is recommended to filter it before the next use if any particles are visible.[7]
- Rinse the gel briefly with Destain Solution.
- Add fresh Destain Solution to the tray and incubate with gentle agitation.
- Replace the Destain Solution every 1-2 hours until the background of the gel is clear and the protein bands are distinct.[2] This process can take anywhere from a few hours to overnight. [2][10] To accelerate destaining, a piece of folded lab tissue can be placed in a corner of the staining tray to absorb the free dye in the solution.[11]

4. Gel Storage:

- Once the desired level of destaining is achieved, the gel can be stored in a 5-7% acetic acid solution at 4°C for several weeks.[6]

Mandatory Visualization



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Caption: Workflow for Coomassie R-250 protein gel staining.

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